

# A Technical Guide to 1-Allylimidazole: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: **1-Allylimidazole**

Cat. No.: **B1265945**

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**Introduction:** **1-Allylimidazole** is a versatile heterocyclic compound of significant interest in organic synthesis and medicinal chemistry. Its unique bifunctional nature, featuring a nucleophilic imidazole ring and a reactive allyl group, makes it a valuable building block for a diverse range of complex molecules.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical properties, detailed experimental protocols for its use, and its applications in pharmaceuticals, agrochemicals, and material science.<sup>[1][2]</sup>

## Core Molecular and Physical Properties

**1-Allylimidazole** is a pale yellow to orange, transparent liquid at room temperature.<sup>[2][3]</sup> Its key quantitative properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	108.14 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.003 g/cm <sup>3</sup> at 25°C	<a href="#">[3]</a>
Boiling Point	40-42 °C at 0.1 mm Hg	<a href="#">[3]</a>
Flash Point	214 °F (101.1 °C)	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.505	<a href="#">[3]</a>
CAS Number	31410-01-2	<a href="#">[4]</a> <a href="#">[6]</a>

## Experimental Protocols

The utility of **1-allylimidazole** is demonstrated through its application in various synthetic procedures. Below are detailed methodologies for its synthesis and its use in the creation of advanced materials.

### 1. General Synthesis of **1-Allylimidazole**

While **1-allylimidazole** is commercially available, it can be synthesized through the N-alkylation of imidazole.[\[7\]](#) A common laboratory procedure involves the reaction of imidazole with an allyl halide (e.g., allyl chloride or allyl bromide) in the presence of a base and a suitable solvent.

- Materials: Imidazole, Sodium Hydroxide (NaOH), Allyl Chloride, Dimethyl Sulfoxide (DMSO).
- Procedure:
  - Dissolve imidazole and a stoichiometric equivalent of NaOH in DMSO.
  - Slowly add allyl chloride to the mixture while stirring.
  - The reaction is typically carried out at room temperature and monitored by Thin Layer Chromatography (TLC).

- Upon completion, the reaction mixture is worked up by extraction and purified using column chromatography or distillation to yield **1-allylimidazole**.<sup>[7]</sup>
- Note: The choice of aprotic solvents like DMSO is often preferred to avoid side reactions.<sup>[7]</sup>  
An alternative suggestion involves using sodium bicarbonate in methanol at room temperature.<sup>[7]</sup>

## 2. Synthesis of a 1D Hybrid Material: $(Almd)_{2^{1\infty}}[SbI_5]$

This protocol details the use of **1-allylimidazole** as a cationic component in the synthesis of a one-dimensional hybrid organic-inorganic perovskite material.<sup>[8]</sup>

- Materials: Antimony(III) chloride (SbCl<sub>3</sub>), Hydroiodic acid (HI, 57%), **1-allylimidazole** (97%), Ethanol (EtOH).<sup>[8]</sup>
- Procedure:
  - Prepare a solution of SbCl<sub>3</sub> in hydroiodic acid by slowly dissolving 0.65 g (1 mmol) of SbCl<sub>3</sub> in 5 mL of concentrated HI with vigorous stirring to yield a clear, dark red solution.<sup>[8]</sup>
  - In a separate flask, dissolve 0.32 g (2 mmol) of **1-allylimidazole** in 5 mL of EtOH and combine this with 2 mL of concentrated HI.<sup>[8]</sup>
  - Add the resulting imidazolium mixture to the SbCl<sub>3</sub> solution. This will produce a clear, dark orange solution.<sup>[8]</sup>
  - Heat the final reaction mixture to 50 °C and stir for 2 hours.<sup>[8]</sup>
  - Filter the hot solution. Orange-red lamellar crystals of  $(Almd)_{2^{1\infty}}[SbI_5]$  will form after 3 days of slow evaporation of the solvent.<sup>[8]</sup>

## 3. Characterization Techniques

The synthesized compounds can be characterized using a variety of standard analytical methods:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify functional groups.<sup>[9][10]</sup>

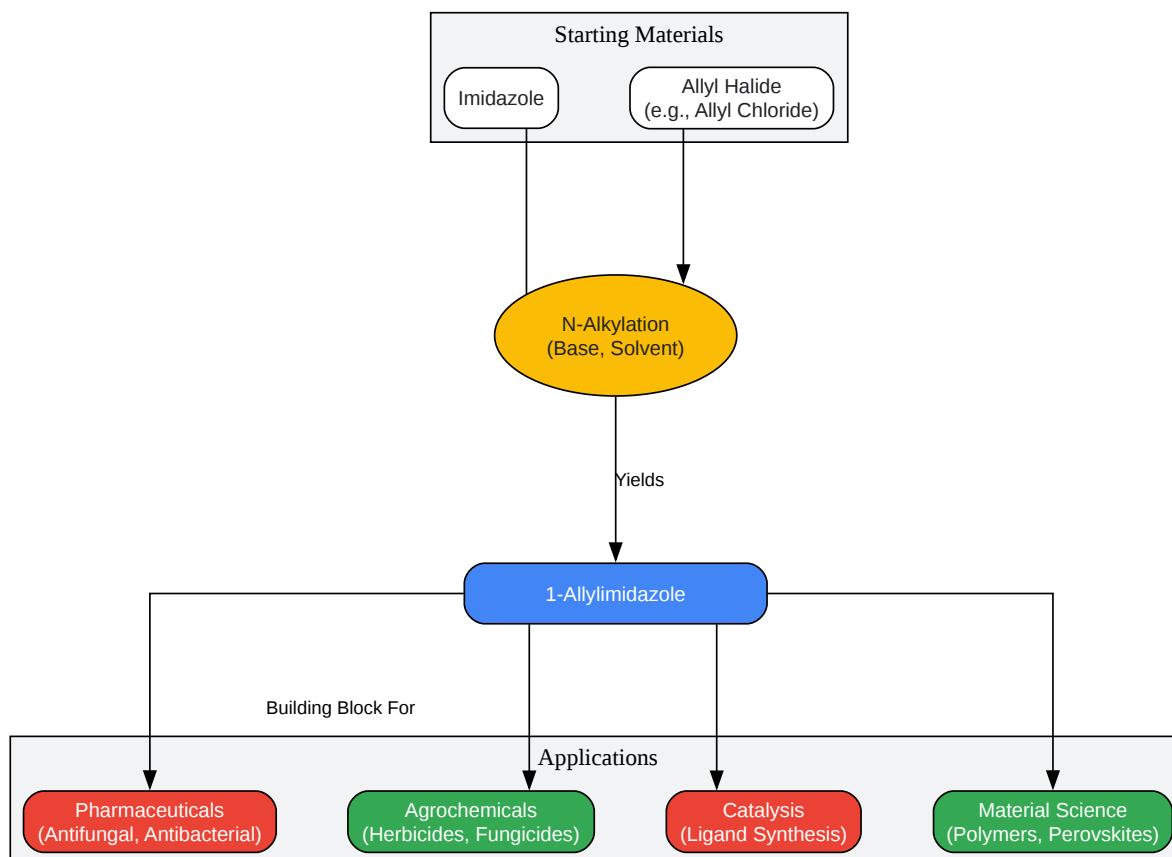
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ ): To confirm the molecular structure.[10]
- Gas Chromatography (GC): To assess purity.[2][5]
- Single-Crystal X-ray Diffraction: To determine the crystal structure of materials like  $(\text{Almd})_2^{1\infty}[\text{SbI}_5]$ .[8]

## Applications and Logical Workflow

**1-Allylimidazole**'s structure allows it to serve as a crucial intermediate in the synthesis of a wide array of functional molecules.[2] The imidazole ring can act as a base or a ligand, while the allyl group is amenable to various coupling and addition reactions.[1] This versatility leads to its application in several key research and development areas.

- Pharmaceutical Development: It is a key intermediate for synthesizing antifungal and antibacterial agents.[2] Various imidazole derivatives have been investigated for their anticancer activity, showing inhibitory potential against kinases like B-Raf and VEGFR-2.[11]
- Agrochemicals: It is used in the development of herbicides and fungicides.[1]
- Catalysis: It serves as a ligand in coordination chemistry, forming stable complexes with metal ions that are used as catalysts in organic transformations.[2]
- Material Science: The compound is employed in creating advanced materials, including specialized polymers and functional coatings.[1][2] It is also used to synthesize hybrid perovskite materials with interesting optoelectronic properties.[8]

The logical workflow from starting materials to final applications is visualized below.



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Caption: Synthetic workflow of **1-allylimidazole** and its key applications.

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- To cite this document: BenchChem. [A Technical Guide to 1-Allylimidazole: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265945#1-allylimidazole-molecular-formula-and-weight>

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